

# An In-depth Technical Guide to the Thermochemical Properties of 1-Nonanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential thermochemical data of **1-nonanol** (C<sub>9</sub>H<sub>20</sub>O). The information is curated to support research and development activities where precise thermodynamic parameters are critical. This document presents key data in a structured format, details the experimental methodologies used for their determination, and includes a visual representation of a typical experimental workflow.

#### **Core Thermochemical Data of 1-Nonanol**

**1-Nonanol**, a straight-chain fatty alcohol, is utilized in various industrial applications, including as a fragrance, flavoring agent, and chemical intermediate. A thorough understanding of its thermochemical properties is fundamental for process design, safety assessments, and computational modeling.

## **Enthalpy and Heat Capacity**

The enthalpy of formation, combustion, and vaporization, along with heat capacity, are critical parameters for defining the energetic characteristics of **1-nonanol**. These values are summarized in the tables below.



Thermochemical Property	Value	Conditions
Enthalpy of Formation (Liquid)	-454.0 ± 0.4 kJ/mol	Standard conditions
Enthalpy of Formation (Gas)	-377.0 ± 9.0 kJ/mol	Standard conditions[1]
Standard Enthalpy of Combustion (Liquid)	-5943.4 kJ/mol[2]	298.15 K[2]
Enthalpy of Vaporization	76.86 kJ/mol[2]	25 °C[2]
Liquid Phase Heat Capacity (Cp)	356.3 J/mol·K[3]	303.1 K, 0.1 MPa[3]
342.9 J/mol·K[3]	304.17 K, 0.98 bar[3]	

## **Phase Transition and Vapor Pressure**

The phase transition behavior and vapor pressure are crucial for understanding the physical state of **1-nonanol** under different temperature and pressure conditions.

Property	Value
Boiling Point	215 °C
Melting Point	-8 to -6 °C
Flash Point	190 °F (88 °C) (Closed Cup)
Vapor Pressure	2.27 x 10 <sup>-2</sup> mm Hg (0.00303 kPa) at 25 °C[2][4]

## **Experimental Protocols**

The determination of the thermochemical data presented above relies on precise and well-established experimental techniques. Below are detailed methodologies for key experiments.

## Determination of Enthalpy of Combustion via Bomb Calorimetry



The standard enthalpy of combustion of **1-nonanol** is determined using an adiabatic bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume container.

#### Methodology:

- Sample Preparation: A precisely weighed sample of high-purity 1-nonanol (typically around 1 gram) is placed in a sample crucible. A fuse wire of known length and mass is attached to the electrodes of the bomb head, with the wire in contact with the sample.
- Bomb Assembly: A small, known amount of distilled water (approximately 1 mL) is added to
  the bottom of the bomb to ensure that the water produced during combustion is in its liquid
  state. The bomb is then sealed and pressurized with high-purity oxygen to a pressure of
  approximately 25-30 atm.
- Calorimeter Setup: The sealed bomb is placed in a calorimeter bucket containing a precisely
  measured quantity of water (e.g., 2000 mL). The bucket is then placed inside an insulating
  jacket to minimize heat exchange with the surroundings. A stirrer ensures a uniform
  temperature distribution, and a high-precision thermometer records the temperature.
- Combustion and Data Acquisition: The initial temperature of the water is recorded at regular
  intervals to establish a baseline. The sample is then ignited by passing an electric current
  through the fuse wire. The temperature of the water is continuously monitored and recorded
  at short intervals until a maximum temperature is reached and then begins to cool.
- Data Analysis: The corrected temperature rise is determined by accounting for heat
  exchange with the surroundings. The heat capacity of the calorimeter system is determined
  by calibrating with a substance of known heat of combustion, such as benzoic acid. The
  enthalpy of combustion of 1-nonanol is then calculated from the corrected temperature rise,
  the heat capacity of the calorimeter, and the mass of the sample, with corrections made for
  the heat of combustion of the fuse wire.

## **Determination of Vapor Pressure by the Static Method**

The vapor pressure of **1-nonanol** at different temperatures can be accurately measured using a static method.



#### Methodology:

- Apparatus: A thermostated vessel connected to a pressure transducer and a vacuum system is used. The temperature of the vessel can be controlled with high precision.
- Sample Degassing: A sample of 1-nonanol is placed in the vessel. The sample is thoroughly
  degassed to remove any dissolved air or other volatile impurities. This is typically achieved
  by several freeze-pump-thaw cycles.
- Measurement: The vessel is heated to a desired temperature and allowed to reach thermal equilibrium. The pressure inside the vessel, which is the vapor pressure of the liquid at that temperature, is measured by the pressure transducer.
- Data Collection: This process is repeated at various temperatures to obtain a set of vapor pressure data as a function of temperature.

# Determination of Liquid Heat Capacity by Tian-Calvet Calorimetry

The heat capacity of liquid **1-nonanol** is determined using a Tian-Calvet microcalorimeter, which is known for its high sensitivity.

#### Methodology:

- Principle: This method measures the heat flow between the sample and a heat sink maintained at a constant temperature as the sample is heated at a controlled rate.
- Procedure: A known mass of **1-nonanol** is hermetically sealed in a sample cell. An empty, identical cell is used as a reference. The sample and reference cells are placed in the calorimeter, and the temperature is ramped at a constant rate (e.g., 1 K/min).
- Measurement: The differential heat flow between the sample and reference cells is measured by a series of thermocouples. This heat flow is directly proportional to the heat capacity of the sample.
- Calibration and Calculation: The instrument is calibrated using a substance with a well-known heat capacity, such as sapphire. The heat capacity of 1-nonanol is then calculated

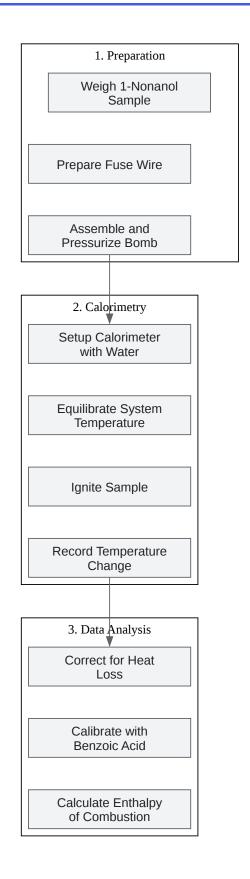


from the measured heat flow, the heating rate, and the mass of the sample.

## Visualizing the Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the enthalpy of combustion of **1-nonanol** using a bomb calorimeter.





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Caption: Workflow for Enthalpy of Combustion Determination.



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